

Application Note: HPLC Analysis of 2,5-Dimethyl-3-furoic Acid

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Compound of Interest

Compound Name: 2,5-Dimethyl-3-furoic acid

Cat. No.: B1294974

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Introduction

2,5-Dimethyl-3-furoic acid is a heterocyclic carboxylic acid that serves as a key intermediate in the synthesis of various pharmaceutical compounds and specialty chemicals. Its accurate quantification is crucial for process monitoring, quality control, and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) with UV detection provides a robust, sensitive, and selective method for the analysis of **2,5-Dimethyl-3-furoic acid**. This application note details a reversed-phase HPLC method for its determination.

Quantitative Data Summary

The following table summarizes typical quantitative data for the HPLC analysis of **2,5-Dimethyl-3-furoic acid**. These values are representative and may vary depending on the specific instrumentation and experimental conditions.

Parameter	Typical Value	Conditions
Retention Time	~ 4.8 min	See Experimental Protocol
Linearity (R ²)	> 0.999	1 - 100 µg/mL
Limit of Detection (LOD)	0.2 µg/mL	S/N ratio of 3:1
Limit of Quantitation (LOQ)	0.7 µg/mL	S/N ratio of 10:1
Precision (%RSD)	< 2%	Intraday and Interday
Recovery	98% - 103%	Spiked matrix samples

Experimental Protocols

This protocol describes a reversed-phase HPLC method for the quantitative analysis of **2,5-Dimethyl-3-furoic acid**.

1. Materials and Reagents

- **2,5-Dimethyl-3-furoic acid** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or ultrapure)
- Phosphoric acid (analytical grade)
- 0.45 µm syringe filters (PTFE or nylon)

2. Instrumentation

- HPLC system with a binary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size). A Newcrom R1 column can also be utilized.[\[1\]](#)

3. Preparation of Solutions

- Mobile Phase: Prepare a mobile phase consisting of Acetonitrile and 0.1% Phosphoric Acid in Water. For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.[\[1\]](#)
- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **2,5-Dimethyl-3-furoic acid** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock standard solution with the mobile phase.

4. Sample Preparation

- Accurately weigh the sample containing **2,5-Dimethyl-3-furoic acid**.
- Dissolve the sample in a known volume of mobile phase.
- Vortex or sonicate to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before analysis.

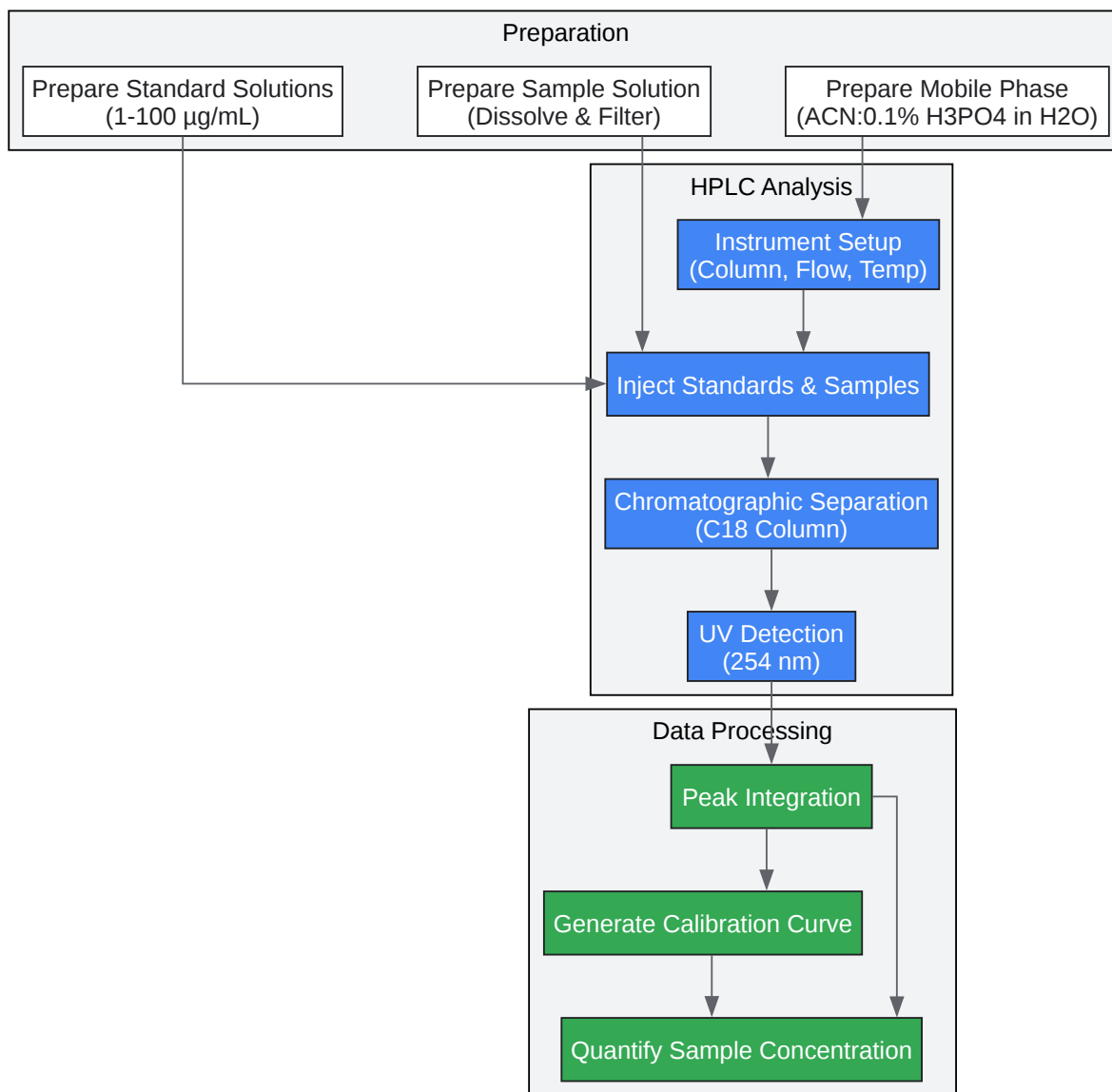
5. HPLC Conditions

Parameter	Setting
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (40:60, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	254 nm
Run Time	10 minutes

6. Data Analysis

- Integrate the peak area of **2,5-Dimethyl-3-furoic acid** in the chromatograms of both the standard solutions and the samples.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **2,5-Dimethyl-3-furoic acid** in the samples by interpolating their peak areas from the calibration curve.

Visualizations



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References

- 1. 2,5-Dimethyl-3-furoic acid | SIELC Technologies [sielc.com]
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